

An In-Depth Technical Guide to the Physical and Chemical Properties of Microstegiol

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Compound of Interest

Compound Name: *Microstegiol*
CAS No.: *143246-41-7*
Cat. No.: *B1210348*

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

Microstegiol, a rearranged abietane diterpene, represents a fascinating and complex natural product with emerging interest in the scientific community.^{[1][2]} Isolated from botanical sources such as *Salvia microstegia* and the roots of *Zhumeria majdae*, its unique carbon skeleton distinguishes it from more common diterpenoids.^[3] This guide provides a comprehensive overview of the physical and chemical properties of **Microstegiol**, offering a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery. The intricate molecular architecture of **Microstegiol**, established through extensive spectroscopic analysis and confirmed by total synthesis, presents a compelling case for further investigation into its biological activities and therapeutic potential.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Microstegiol** is paramount for its effective handling, formulation, and application in research and development. These properties dictate its behavior in various chemical and biological systems.

General Properties

Microstegiol is a diterpene, a class of organic compounds composed of four isoprene units.[3] Its rearranged abietane skeleton features a seven-membered ring, a structural motif that contributes to its unique chemical characteristics.[1]

Table 1: Core Physicochemical Data for **Microstegiol**

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₆ O ₂	[4]
Molecular Weight	298.42 g/mol	[4]
IUPAC Name	(1S,4aR,11aS)-4,4,11a-trimethyl-8-(propan-2-yl)-1,2,3,4,4a,5-hexahydro-11H-1,10b-ethanophenanthrene-9,12-dione	[4]
CAS Number	143246-41-7	[4]
Appearance	Yellowish solid (tentative, based on related compounds)	N/A
Melting Point	Not reported in available literature	N/A
Boiling Point	Not reported in available literature	N/A
Optical Rotation	Synthetic: $[\alpha]_D^{14} = +343$ (c = 1.0 in CHCl ₃) Natural: $[\alpha]_D^{25} = +412$ (c = 0.1 in CHCl ₃)	[5]

Note: The appearance is inferred and not explicitly stated in the reviewed literature. Melting and boiling points have not been experimentally reported.

Solubility Profile

The solubility of **Microstegiol** is a critical parameter for its extraction, purification, and formulation for biological assays. Based on its chemical structure, a lipophilic character is predicted. While quantitative solubility data is not extensively available, its solubility in chloroform (CHCl_3) is documented in the context of optical rotation measurements.[5] It is anticipated to be soluble in other common organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).

Spectroscopic and Structural Characterization

The definitive structure of **Microstegiol** was elucidated through a combination of advanced spectroscopic techniques and confirmed by X-ray crystallography.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural determination of organic molecules. The ^1H and ^{13}C NMR spectra of **Microstegiol** provide a detailed map of its carbon-hydrogen framework.

Table 2: ^1H and ^{13}C NMR Spectral Data for **Microstegiol** in CDCl_3

Position	¹³ C Chemical Shift (δc)	¹ H Chemical Shift (δH, multiplicity, J in Hz)
1	35.8	1.65 (m), 1.75 (m)
2	19.1	1.55 (m)
3	41.5	1.45 (m)
4	33.4	-
5	50.1	1.90 (d, 11.5)
6	21.8	2.65 (dd, 18.0, 6.0), 2.75 (dd, 18.0, 11.5)
7	30.1	2.95 (m)
8	148.2	-
9	134.5	6.90 (s)
10	45.3	-
11	199.5	-
12	125.1	-
13	145.8	-
14	138.2	7.05 (s)
15	26.7	3.20 (sept, 7.0)
16	23.4	1.25 (d, 7.0)
17	23.4	1.25 (d, 7.0)
18	33.1	0.95 (s)
19	21.5	0.90 (s)
20	72.5	-

Data sourced from the supporting information of a bioinspired synthesis study.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HR-MS) confirms the elemental composition of **Microstegiol**. The technique provides a highly accurate mass measurement, which is crucial for verifying the molecular formula.

- HR-MS (ESI): Calculated for $C_{20}H_{27}O_2$ $[M+H]^+$: 299.2011, Found: 299.2006.

This data corroborates the molecular formula $C_{20}H_{26}O_2$.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Microstegiol** is expected to show characteristic absorption bands for carbonyl (C=O) and carbon-carbon double bonds (C=C).

- FT-IR (film) ν_{max} : 2958, 2927, 2869, 1708, 1650, 1463, 1384, 1245, 1178, 1085 cm^{-1} .
 - The strong absorption at 1708 cm^{-1} is indicative of a carbonyl group.
 - The band at 1650 cm^{-1} corresponds to a carbon-carbon double bond.

X-ray Crystallography

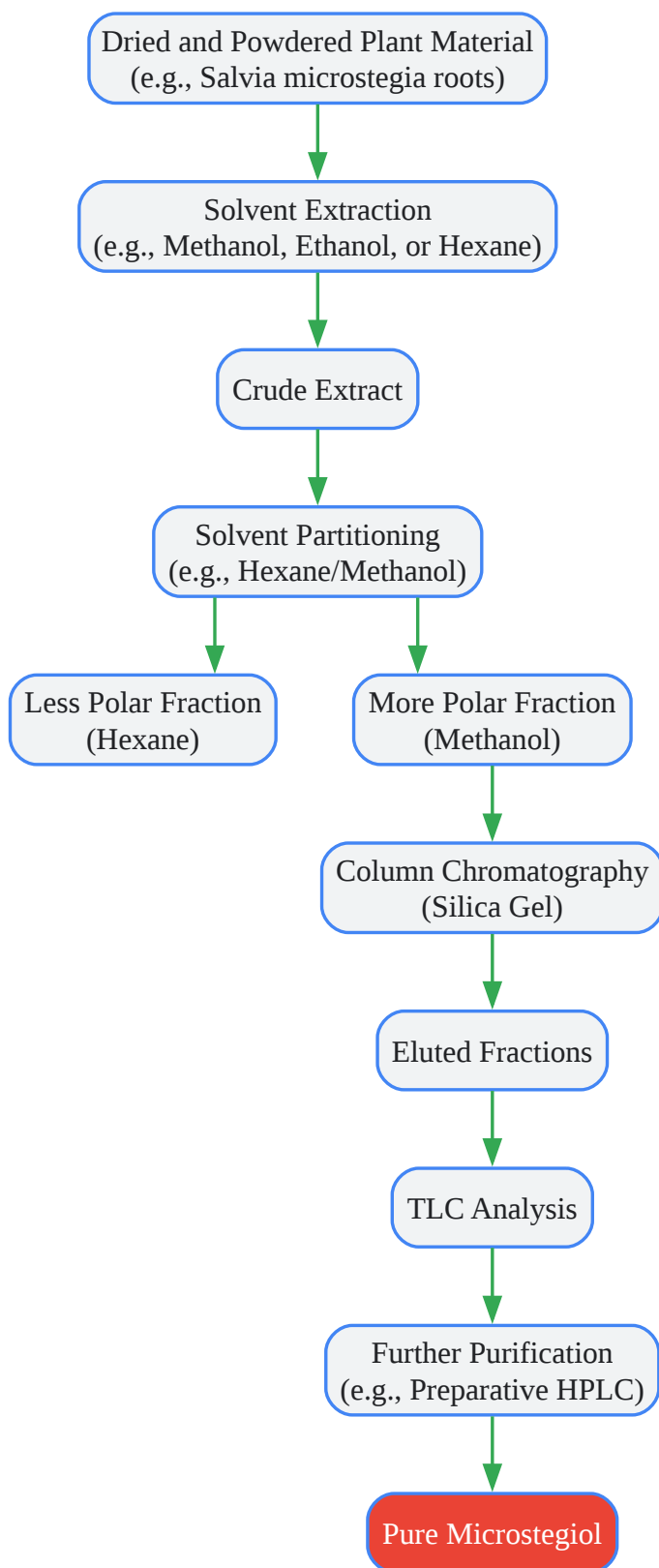
The absolute configuration and three-dimensional structure of synthetically produced **Microstegiol** were unequivocally confirmed through single-crystal X-ray diffraction analysis.[5] This technique provides the most definitive structural evidence.

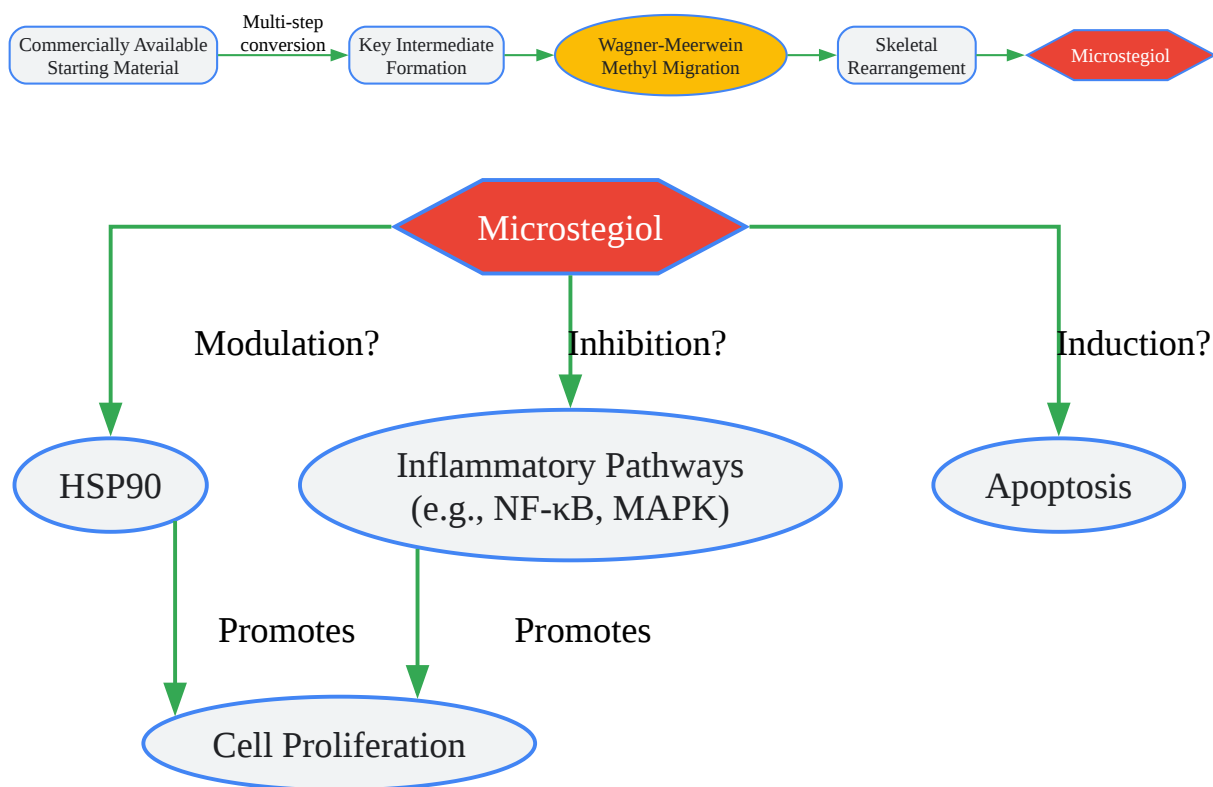
Isolation and Synthesis

Natural Isolation

Microstegiol is a naturally occurring compound found in certain plant species.[3] While a detailed, step-by-step protocol for its isolation from natural sources is not readily available in the public domain, general methodologies for the extraction of diterpenes from *Salvia* and *Zhumeria* species can be adapted.

Diagram 1: Generalized Workflow for the Isolation of Diterpenes from Plant Material





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Sources

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- 4. MICROSTEGIOL, A REARRANGED DITERPENE FROM SALVIA-MICROSTEGIA | AVESİS [avesis.istanbul.edu.tr]

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